

Application Notes and Protocols: 2-Hydroxy-4-phenylthiazole in Medicinal Chemistry

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Compound of Interest

Compound Name: **2-Hydroxy-4-phenylthiazole**

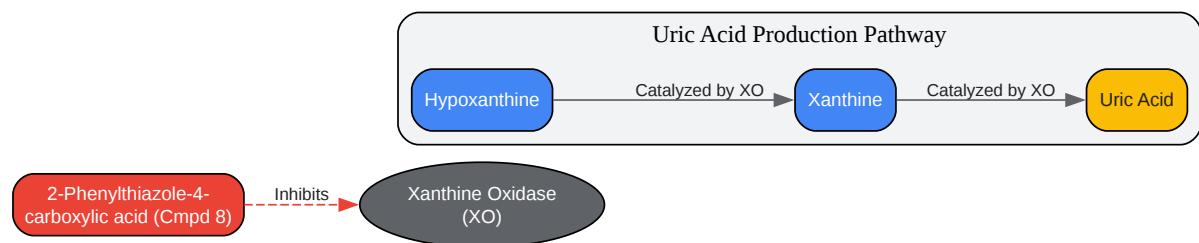
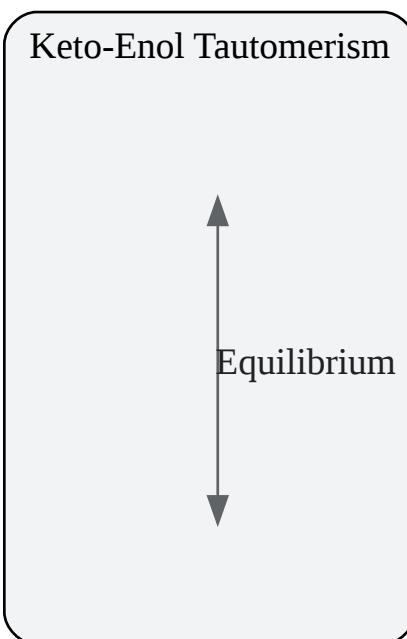
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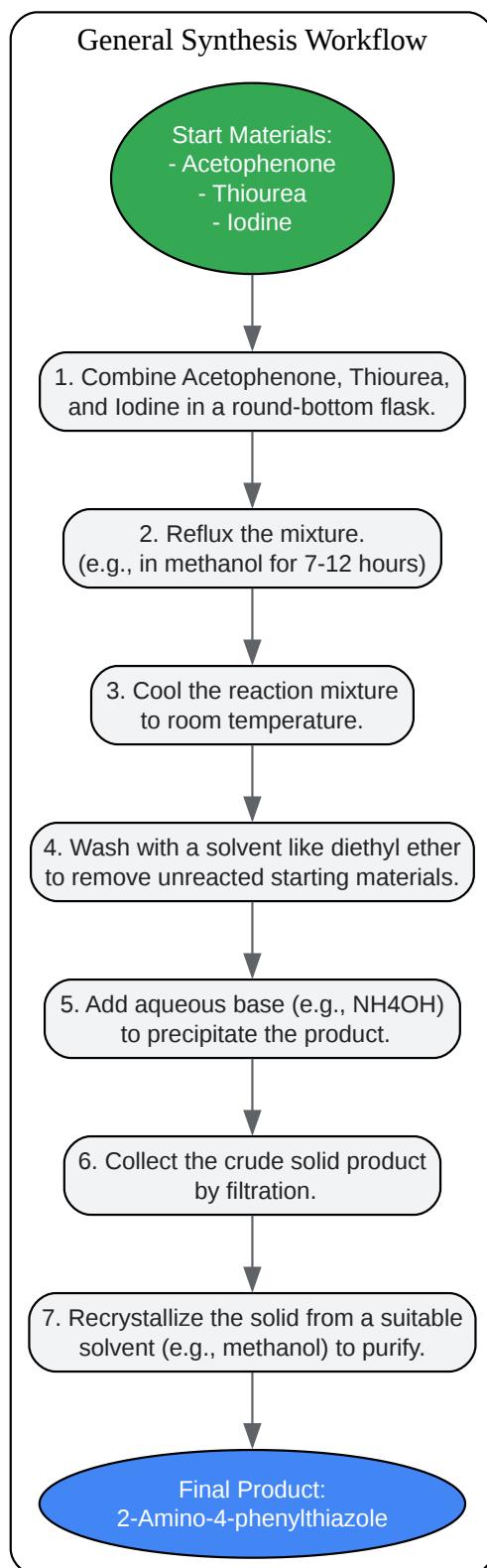
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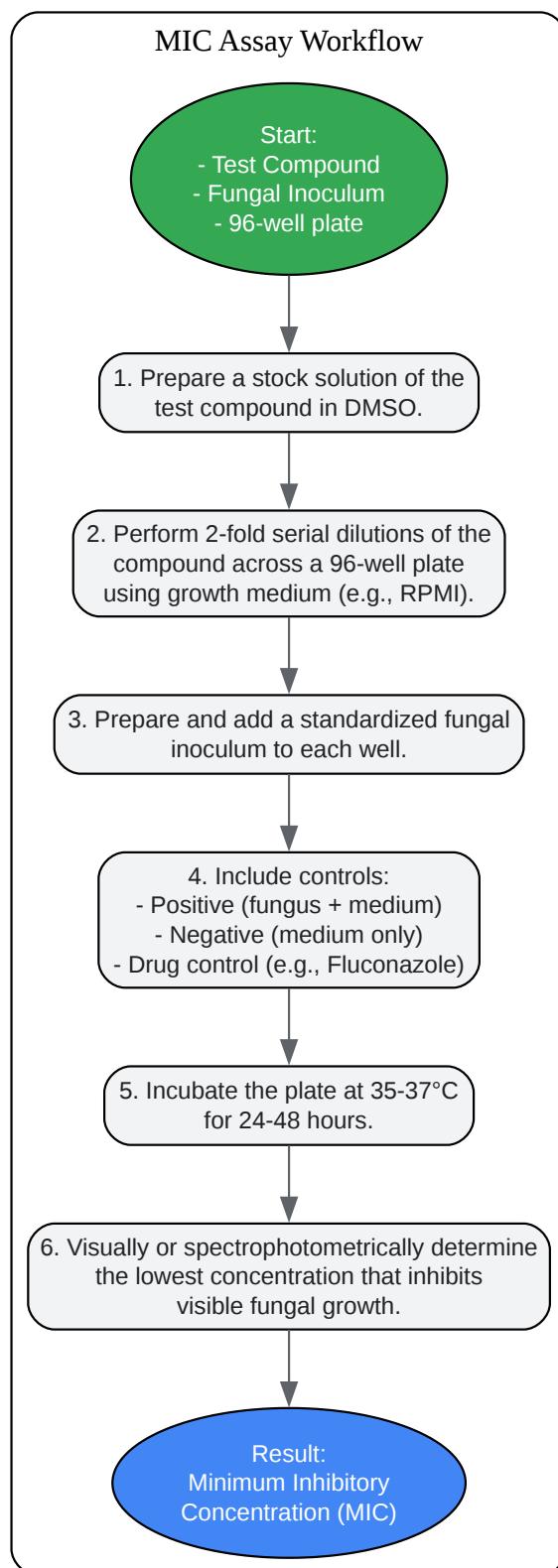
Abstract: The **2-hydroxy-4-phenylthiazole** scaffold is a privileged heterocyclic motif in medicinal chemistry, valued as a versatile building block for synthesizing diverse bioactive molecules.^[1] Its derivatives have demonstrated a broad spectrum of pharmacological activities, including antifungal, anti-inflammatory, anticancer, and enzyme inhibitory properties. These notes provide an overview of its key therapeutic applications, supported by quantitative data, detailed experimental protocols, and diagrams illustrating mechanisms and workflows.

Core Structure and Tautomerism

2-Hydroxy-4-phenylthiazole exists in equilibrium with its tautomeric form, 4-phenylthiazol-2(3H)-one. This tautomerism is a critical feature influencing its chemical reactivity and interaction with biological targets. The hydroxyl group enhances solubility, a favorable property for drug development.^[1]





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References

- 1. chemimpex.com [chemimpex.com]
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